

Physical characteristics of 1,1,2-Trichloropropene

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Compound of Interest

Compound Name: 1,1,2-Trichloropropene

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An In-Depth Technical Guide to the Physical Characteristics of 1,1,2-Trichloropropene

This technical guide provides a comprehensive overview of the core physical characteristics of **1,1,2-trichloropropene**, tailored for researchers, scientists, and professionals in drug development. This document compiles essential data, outlines experimental methodologies for property determination, and presents a logical workflow for these characterizations.

Core Physical Properties

1,1,2-Trichloropropene, with the chemical formula $C_3H_3Cl_3$, is a halogenated aliphatic, unsaturated hydrocarbon.^[1] Its physical properties are crucial for understanding its behavior in various chemical and biological systems.

Data Summary

The quantitative physical and chemical properties of **1,1,2-trichloropropene** are summarized in the table below. The data is a combination of experimental and calculated values from various sources.

Property	Value	Unit	Source Type	Reference
Molecular Formula	C ₃ H ₃ Cl ₃	-	[1][2]	
Molecular Weight	145.41	g/mol	Computed	[1][2][3]
IUPAC Name	1,1,2-trichloroprop-1-ene	-	[1]	
CAS Registry Number	21400-25-9	-	[1][2]	
Normal Boiling Point	384.25	K (111.1 °C)	Calculated	[3]
Vapor Pressure	39.1	mmHg	Experimental	[1]
Critical Temperature	594.98	K	Calculated	[3]
Critical Pressure	4135.61	kPa	Calculated	[3]
Enthalpy of Vaporization	35.55	kJ/mol	Calculated	[3]
Enthalpy of Fusion	13.70	kJ/mol	Calculated	[3]
Octanol/Water Partition Coeff.	2.892	Calculated	[3]	
Water Solubility	-2.88 (log10 WS)	mol/l	Calculated	[3]

Experimental Protocols for Physical Characterization

While specific experimental data for **1,1,2-trichloropropene** is limited, standard methodologies for determining the physical properties of haloalkanes and haloarenes are well-established.[4] [5][6][7][8]

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile compound like **1,1,2-trichloropropene**, a common method is distillation.

- Apparatus: A standard distillation setup including a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
 - The sample of **1,1,2-trichloropropene** is placed in the round-bottom flask with boiling chips.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
 - The sample is heated gently.
 - The temperature is recorded when the liquid is boiling steadily and a consistent temperature is observed on the thermometer as the vapor condenses and collects in the receiving flask. This temperature is the boiling point at the recorded atmospheric pressure.

Measurement of Density

Density, the mass per unit volume, is a fundamental physical property.

- Apparatus: A pycnometer (a flask with a specific, accurately known volume) and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - It is then filled with the sample liquid (**1,1,2-trichloropropene**), ensuring no air bubbles are present. The temperature of the sample is recorded.
 - The filled pycnometer is weighed again.

- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

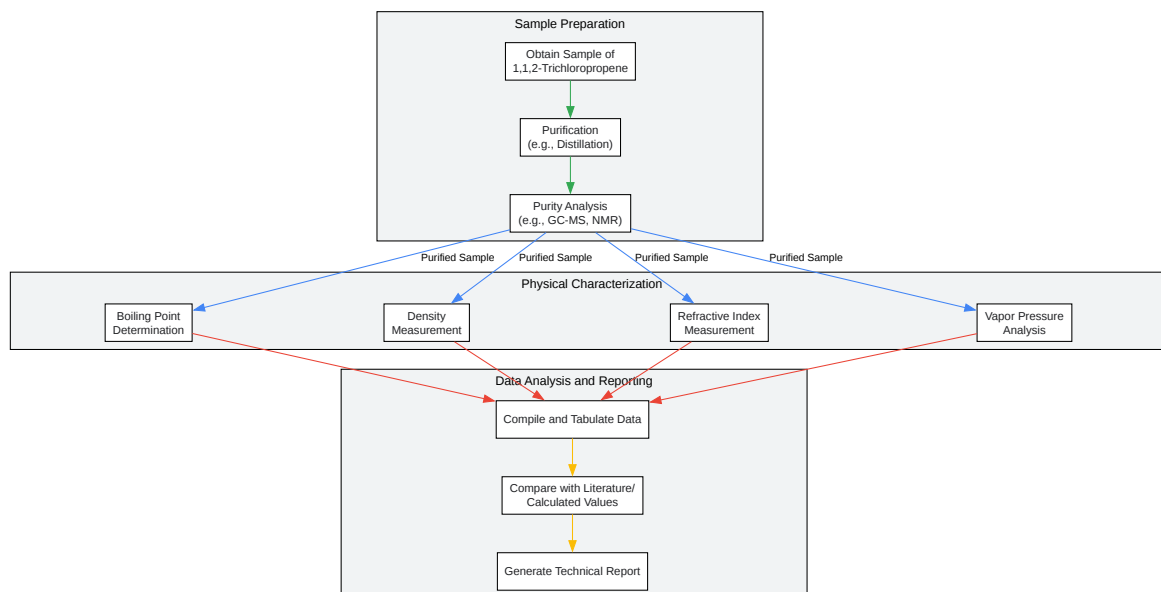
Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering the substance. It is a characteristic property of a pure compound.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
 - A few drops of the **1,1,2-trichloropropene** sample are placed on the prism of the refractometer.
 - The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
 - The refractive index is read from the instrument's scale. The temperature at which the measurement is made is also recorded, as the refractive index is temperature-dependent.

Logical Workflow for Physical Characterization

The following diagram illustrates a typical workflow for the physical characterization of a chemical sample like **1,1,2-trichloropropene**.



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Caption: Workflow for the physical characterization of **1,1,2-Trichloropropene**.

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